

toxicological comparison formaldehyde-releasing biocides MBO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

Get Quote

Understanding Formaldehyde-Releasers & MBO

Formaldehyde-releasing biocides are used to control microbial growth in products like metalworking fluids. They work by releasing small amounts of formaldehyde over time [1].

The key concern driving the search for alternatives is the reclassification of formaldehyde as a **Category 1B carcinogen** (presumed to have carcinogenic potential for humans) and a **Category 2 mutagen** by the European Chemicals Agency (ECHA) [1]. ECHA's Biocidal Products Committee has recommended several formaldehyde-releasers, including **MBO**, as candidates for substitution, which is the first step toward market restrictions [1] [2].

The following table summarizes the profile of MBO based on the available information.

Aspect	Description for MBO (3,3-Methylenebis(5-methyloxazolidine))
Primary Function	Formaldehyde-releasing biocide for primary and secondary preservation of aqueous metalworking fluids [3].
Key Regulatory Status	Recommended as a candidate for substitution; requires carcinogenic labeling if releasable formaldehyde in a mixture exceeds 0.1% [1] [2].

Aspect	Description for MBO (3,3-Methylenebis(5-methyloxazolidine))
Toxicological Concern	The main concern stems from its ability to release formaldehyde, which is classified as a carcinogen and mutagen [1] [4]. The parent biocide itself may also face the same classification [1].
Reported Advantages	Effective against a wide range of bacteria; shows excellent resistance to high temperatures; good compatibility with fluid formulations; not classified as a skin sensitizer [3].

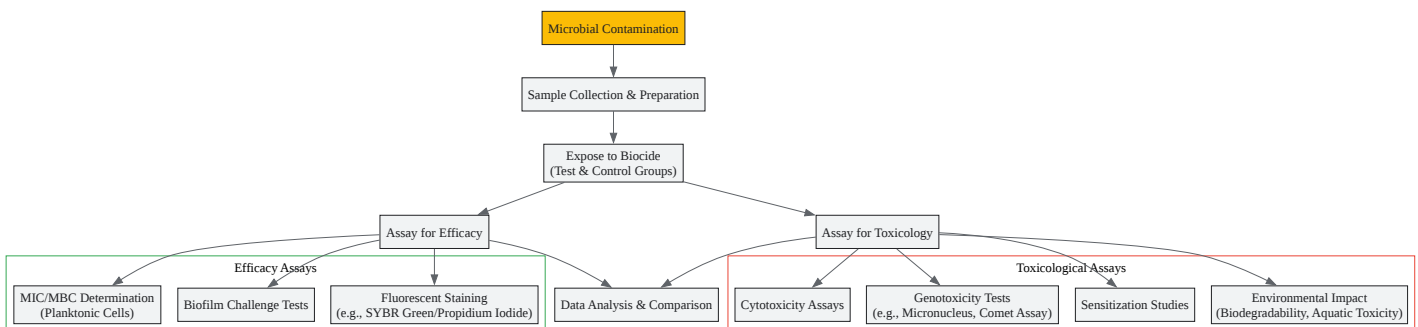
Alternative Biocide Technologies

While direct toxicological comparisons are lacking, the industry is moving towards several alternative technologies. The table below lists some of the main types of non-formaldehyde-releasing biocides mentioned in the search results.

Alternative Biocide	Key Characteristics
Glutaraldehyde [5]	Broad-spectrum efficacy. Not classified as a carcinogen like formaldehyde, but can cause respiratory and skin sensitization. It has low volatility, which may reduce inhalation risks.
Oxazolidine-based (non-MBO) [3]	Example: Biocide MBM. Described as a low-toxicity, water-based biocide effective against a wide range of microorganisms.
IPBC (Iodopropynyl Butylcarbamate) [3]	Broad-spectrum antimicrobial, particularly effective against fungi and algae. Often used in combination with other biocides like MBM.
CMIT/MIT (Isothiazolinones) [3] [6]	Powerful biocides that work by inhibiting enzymes. Their use has been reduced due to concerns over undesirable effects, including causing sensitization in some users [6].
"Formaldehyde-Free" Product Ranges [1]	Companies like Q8Oils have developed fully formulated metalworking fluids (e.g., Q8 Berlioz, Q8 Brunel) designed with innovative raw materials for bio-stability without formaldehyde releases.

General Framework for Biocide Testing

For a comprehensive comparison, researchers typically evaluate biocides using a range of standard protocols. The search results refer to several key experimental approaches, which you can adapt for head-to-head testing of MBO and its alternatives [6].



[Click to download full resolution via product page](#)

Key Experimental Protocols:

- **Minimum Inhibitory/Bactericidal Concentration (MIC/MBC):** These standard tests determine the lowest concentration of a biocide that inhibits microbial growth (MIC) or kills a predefined percentage of the population (MBC) against planktonic (free-floating) bacteria [6].
- **Biofilm Efficacy Testing:** Since microorganisms in biofilms are significantly more resistant to biocides, specific challenge tests against established biofilms are crucial. The 'germ carrier' method or other adapted protocols can be used [6].

- **Cell Viability and Mechanism Analysis:** Fluorescent staining with dyes like **SYBR Green II** and **propidium iodide (PI)** can differentiate between cells with intact membranes (live) and those with compromised membranes (dead/structurally damaged), providing insight into the biocide's mechanism of action [6].
- **Genotoxicity Assessment:** The **Lymphocyte Cytokinesis-Block Micronucleus (L-CBMN) assay** is a commonly used method to measure genome damage, such as chromosomal breaks or loss, caused by chemical exposure. This is particularly relevant for assessing concerns similar to those associated with formaldehyde [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Q8Oils Formaldehyde releases biocides [q8oils.com]
2. – new labelling requirements... | FUCHS OIL FINLAND OY Biocides [fuchs.com]
3. supplier Biocide 3,3-Methylenebis (5-methyloxazolidine) CAS... MBO [synerchemical.com]
4. sciencedirect.com/topics/pharmacology- toxicology -and... [sciencedirect.com]
5. Glutaraldehyde vs Formaldehyde : Which One Is Better for... - Elchemy [elchemy.com]
6. Ways to improve biocides for metalworking fluid - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [toxicological comparison formaldehyde-releasing biocides MBO].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b604777#toxicological-comparison-formaldehyde-releasing-biocides-mbo>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com